

Quantitative analysis of BX048 magnet performance in a particle accelerator context

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BX048

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A Comparative Guide to Magnet Technologies in Particle Accelerators

In the intricate world of particle accelerators, magnets are the unseen hands that guide, focus, and shape beams of particles traveling at near the speed of light. The performance of these magnets is paramount to the success of scientific experiments in fields ranging from fundamental physics to drug development. This guide provides a quantitative analysis and comparison of different magnet technologies used in particle accelerators, with the commercially available **BX048** permanent magnet serving as a baseline for understanding the fundamental properties of magnetic materials.

While the **BX048**, a Grade N42 Neodymium Iron Boron (NdFeB) permanent magnet, is not utilized as a primary magnet in large-scale particle accelerators, its specifications offer a valuable reference point for comparing the vastly different magnet technologies that are explicitly designed for such demanding environments. The primary magnets in accelerators are typically powerful normal conducting electromagnets, superconducting electromagnets, or, in some specialized applications, custom-designed permanent magnet assemblies.

Quantitative Performance Comparison

The selection of a magnet technology for a particle accelerator is a complex decision involving trade-offs between field strength, size, power consumption, and cost. The following tables provide a quantitative comparison of the **BX048** permanent magnet with typical examples of normal conducting, superconducting, and permanent magnet quadrupoles used in accelerator contexts.

Table 1: **BX048** Permanent Magnet Specifications

Parameter	Value
Material	Neodymium Iron Boron (NdFeB)
Grade	N42
Dimensions	1" x 1/4" x 1/2" (25.4 x 6.35 x 12.7 mm)
Remanence (Br)	1.32 T
Coercive Force (Hc)	>12 kOe
Max. Energy Product (BH)max	42 MGOe
Power Consumption	0 W
Cooling System	None

Table 2: Comparative Analysis of Accelerator Quadrupole Magnets

Parameter	Permanent Magnet (BX048 - Not for Accelerator Use)	Normal Conducting Electromagnet (Example: Synchrotron Quadrupole)	Superconducting Electromagnet (Example: LHC Quadrupole)	Permanent Magnet Quadrupole (PMQ) (Example: Linac4)
Typical Field Gradient	N/A	~30 T/m[1]	~223 T/m[2]	Up to 1.6 T integrated gradient[3]
Aperture Radius	N/A	37 mm[1]	28 mm[2]	22.5 mm[3]
Operating Current	0 A	~110 A[4]	~11,800 A[2]	0 A
Power Consumption	0 W	~8.9 kW[4]	Significant during ramp-up; minimal when stable	0 W
Cooling System	None	Water-cooled[1]	Liquid Helium (1.9 K)[2]	None (or passive)
Physical Length	12.7 mm	~166 mm[4]	5.5 m[5]	140 mm[3]
Field Adjustability	Fixed	Fully adjustable	Fully adjustable	Limited (~20%) [3]

Experimental Protocols for Magnet Characterization

The precise measurement of the magnetic field quality is crucial for the performance of a particle accelerator. The two primary methods for characterizing accelerator magnets are rotating coil measurements and Hall probe mapping.

Protocol 1: Rotating Coil Measurement for Magnetic Field Harmonics

This method is the gold standard for measuring the harmonic content (field quality) of accelerator magnets. It relies on Faraday's law of induction, where a voltage is induced in a rotating coil proportional to the rate of change of magnetic flux.

Objective: To determine the multipole components of the magnetic field.

Experimental Workflow:

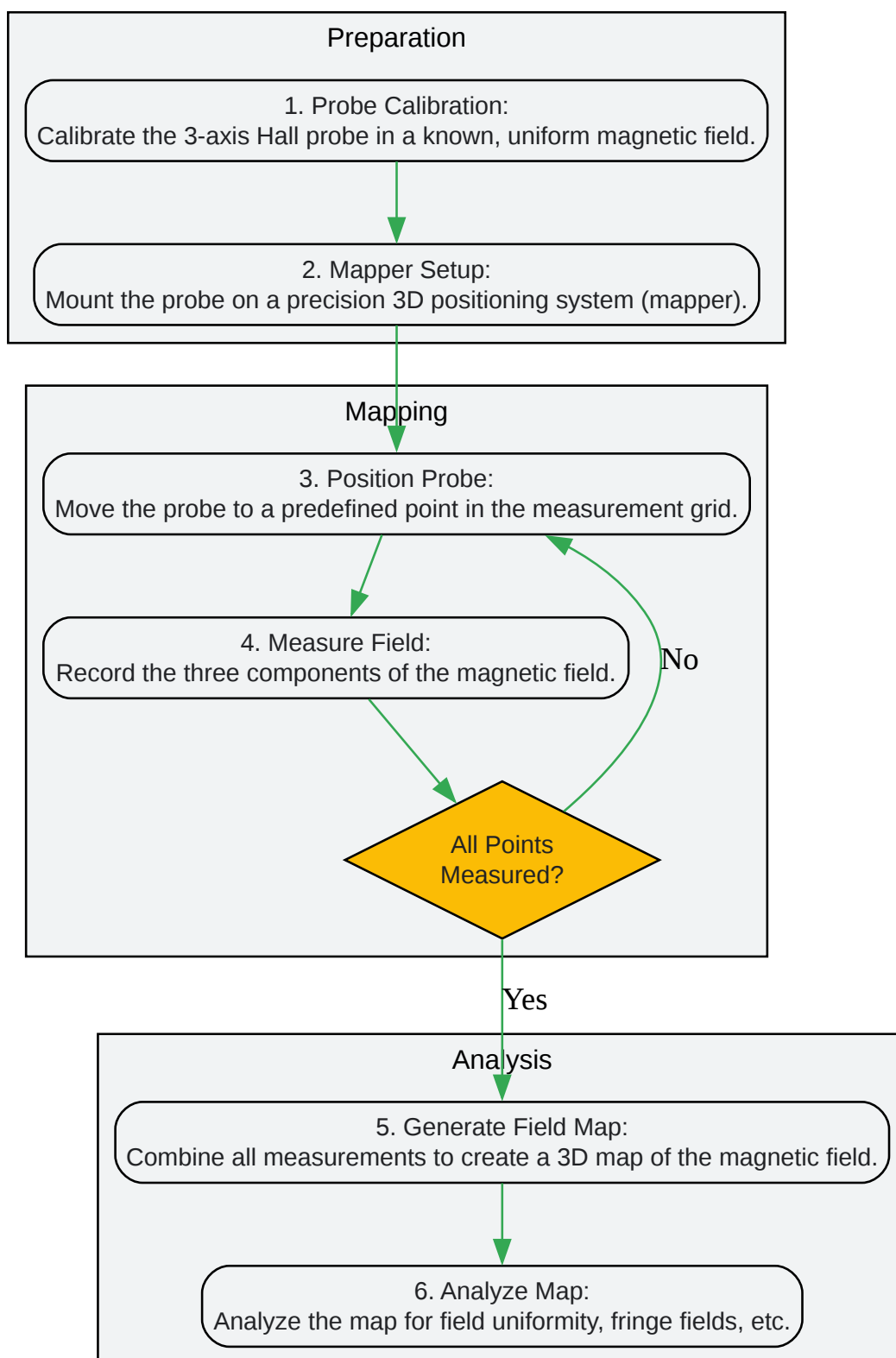
Workflow for Rotating Coil Measurement.

Protocol 2: Hall Probe Mapping for Field Distribution

Hall probes are used to create a detailed map of the magnetic field in and around a magnet. This is particularly useful for understanding the field at the ends of the magnet and in regions with complex field shapes.

Objective: To measure the magnetic field vector at discrete points in space.

Experimental Workflow:



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Workflow for Hall Probe Magnetic Field Mapping.

Comparative Analysis of Magnet Technologies

The choice between permanent magnets, normal conducting electromagnets, and superconducting electromagnets for a particle accelerator application depends on a variety of factors.

Permanent Magnets (like NdFeB)

- Advantages:
 - No power consumption, leading to lower operating costs and a greener footprint.[6]
 - Compact size for a given field strength, especially in small aperture designs.[6]
 - No need for power supplies or cooling systems, simplifying infrastructure.[6]
- Disadvantages:
 - Fixed magnetic field, with limited adjustability.[3]
 - Susceptible to radiation damage and temperature variations, which can alter the magnetic field.[6]
 - Can be more expensive upfront compared to electromagnets.

Normal Conducting Electromagnets

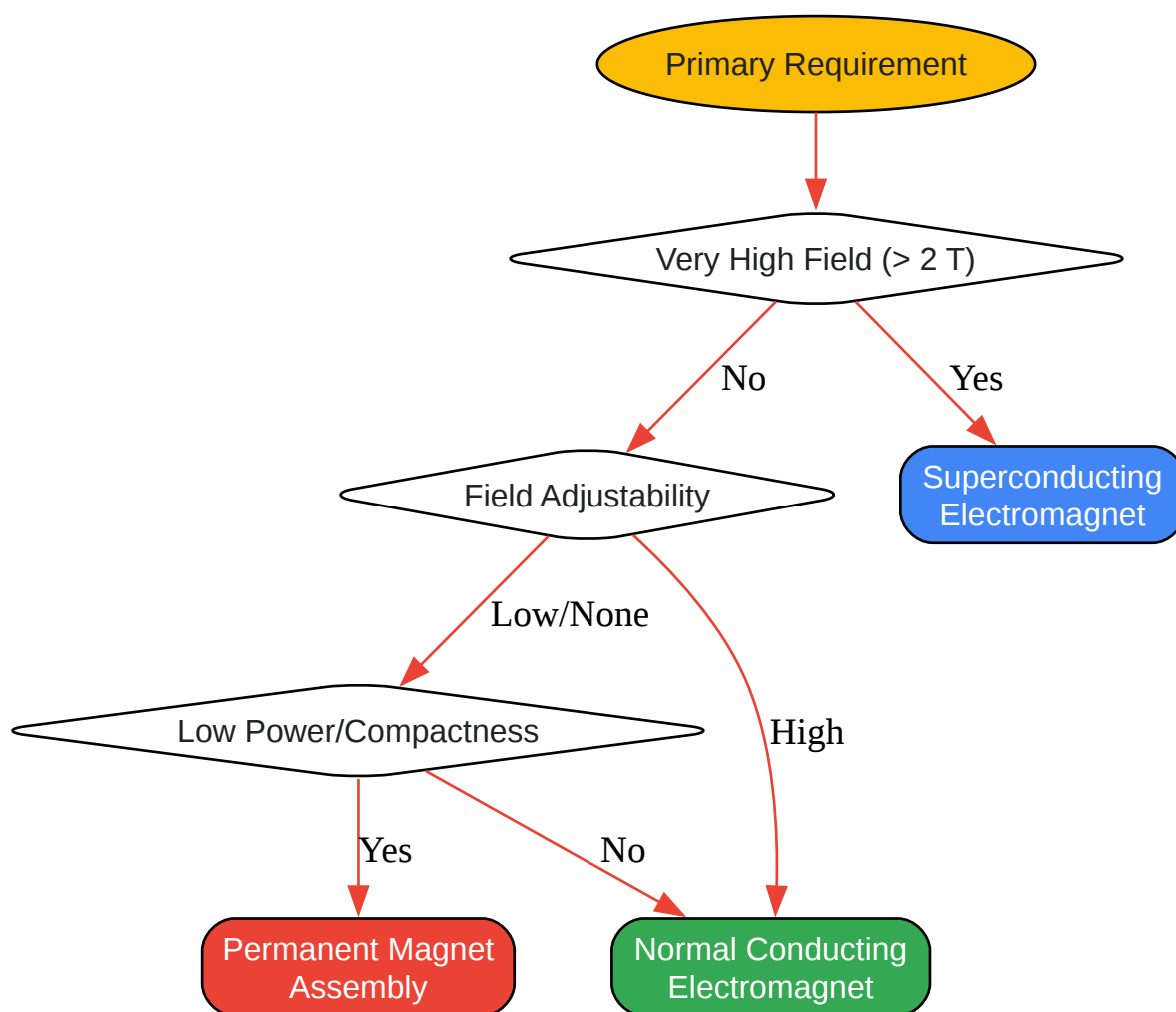
- Advantages:
 - Fully adjustable magnetic field by varying the electric current.
 - Mature and well-understood technology.
 - Relatively lower capital cost compared to superconducting magnets.
- Disadvantages:
 - High power consumption due to resistive heating, leading to high operating costs.[4]

- Requires a robust water-cooling system to dissipate heat.[1]
- Limited to field strengths of around 2 Tesla due to saturation of the iron yoke.[4][7]

Superconducting Electromagnets

- Advantages:
 - Can generate very high magnetic fields (e.g., over 8 T in the LHC), enabling higher particle energies.[8]
 - Extremely high current densities with no resistive losses, leading to lower power consumption once the field is stable.[4]
- Disadvantages:
 - Requires a complex and expensive cryogenic system to maintain superconducting temperatures (typically near absolute zero).[2]
 - Large and heavy due to the need for cryostats and significant structural support.
 - Susceptible to "quenching," a sudden loss of superconductivity that can damage the magnet if not properly protected.[7]

The following diagram illustrates the logical relationship in selecting a magnet type based on key performance requirements for a particle accelerator.



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Decision tree for magnet selection in accelerators.

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- To cite this document: BenchChem. [Quantitative analysis of BX048 magnet performance in a particle accelerator context]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15554237/docs#quantitative-analysis-of-bx048-magnet-performance-in-a-particle-accelerator-context>]

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